

Application Notes and Protocols for the Analysis of Clodinafop-Propargyl in Soil

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Compound of Interest

Compound Name: *Clodinafop-propargyl*

Cat. No.: *B133425*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Clodinafop-propargyl** is a selective post-emergence herbicide used for controlling annual grass weeds in cereal crops.[1] Its persistence and potential impact on soil ecosystems and subsequent crops necessitate reliable and efficient analytical methods for its monitoring in soil matrices.[2][3][4] **Clodinafop-propargyl** rapidly degrades in soil to its major metabolite, clodinafop acid.[2][5][6] Therefore, analytical methods often target both the parent compound and its primary metabolite. This document provides detailed application notes and protocols for the extraction and purification of **clodinafop-propargyl** and its metabolites from soil for subsequent analysis by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation: Comparison of Analytical Methods

The following table summarizes the performance of various methods for the determination of **clodinafop-propargyl** and its metabolites in soil.

Method	Analyte(s)	Extraction Solvent/Technique	Purification/Clean up	Analytical Technique	Recovery (%)	LOQ/LOD	Reference
Method 1	Clodinafopropargyl & Clodinafop acid	Ethyl acetate	Liquid-liquid partitioning with 0.1 N KOH, followed by acidification and re-extraction with ethyl acetate	HPLC-PDA	Not Specified	Not Specified	[7]
Method 2	CGA 193469 (Clodinafop acid) & CGA 153433	Acetone-buffer pH 3	Solid Phase Extraction (SPE) with C-18 cartridge, followed by liquid-liquid partitioning	HPLC-UV	Not Specified	0.05 mg/kg (practical)	[8]
Method 3	CGA 184927 (Clodinafopropargyl)	Acidic acetone and basic aqueous solutions	Derivatization with diazomethane	GC/MS	Not Specified	Not Specified	[9]

) & CGA 193469 (Clodinafop acid)	(shaking and sonication)					
Method 4	CGA 193469 (Clodinafop acid) & CGA 153433	Acetone/ buffer pH 3	Liquid-liquid extraction with hexane-diethyl ether and dichloro methane	HPLC-UV	Not Specified	0.005 mg/kg (practical)	[10]
Method 5	CGA 302371 (UE Metabolites)	Acetone/ water (pH 3) (shaking and sonication)	Filtration	LC/MS or LC/MS/MS	82%	LOQ: 0.005 ppm, LOD: 0.001 ppm	[11][12]
Method 6 (General Pesticides)	21 pesticides	Acetonitrile (QuEChERS)	Dispersive SPE (dSPE) with PSA/C18	LC-MS/MS	>70% for most analytes	Not specified for clodinafop-propargyl	[13]
Method 7 (On-line SPE)	Clodinafop-propargyl	On-line micro solid-phase extraction with electrospray ionization polyamid	---	HPLC	63-95%	LOQ: 6 µg L ⁻¹ , LOD: 2 µg L ⁻¹ (for water samples)	[14]

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Experimental Protocols

Protocol 1: Extraction and Purification using Liquid-Liquid Extraction (LLE) for HPLC-PDA Analysis

This protocol is based on the methodology described by Singh et al. (2004) and is suitable for the analysis of **clodinafop-propargyl** and its acid metabolite.[\[7\]](#)

1. Sample Preparation:

- Collect representative soil samples from the field (e.g., 0-20 cm depth).
- Air-dry the soil, powder it, and pass it through a 2 mm sieve to ensure homogeneity.

2. Extraction:

- Weigh 20 g of the prepared soil sample into a 250 ml Erlenmeyer flask.
- Add 1-2 drops of ammonia, mix well, and let it stand at room temperature for 1 hour.
- Add 100 ml of ethyl acetate and shake on a horizontal shaker for 30 minutes.
- Filter the extract through a Buchner funnel under vacuum.
- Repeat the extraction of the soil residue with another 100 ml of ethyl acetate and filter.
- Combine the filtrates and concentrate to approximately 2 ml using a rotary vacuum evaporator.

3. Hydrolysis and Purification:

- Dissolve the residue from step 2.6 in 50 ml of 0.1 N aqueous KOH.

- Heat the solution at 60°C in a water bath for 30 minutes to hydrolyze the **clodinafop-propargyl** to clodinafop acid.
- Cool the mixture and neutralize to pH 7 with 1 N HCl.
- Transfer the neutralized solution to a 250 ml separatory funnel and add 100 ml of water.
- Partition the aqueous solution three times with 50 ml of ethyl acetate each time.
- Combine the organic (ethyl acetate) layers and dry over anhydrous sodium sulfate.
- Evaporate the solvent to dryness using a rotary evaporator.

4. Final Sample Preparation for HPLC:

- Dissolve the final residue in a known volume (e.g., 1-2 ml) of acetonitrile.
- Filter the solution through a 0.20 µm membrane filter into an HPLC vial.
- The sample is now ready for injection into the HPLC system.

Protocol 2: Extraction and Solid-Phase Extraction (SPE) for HPLC-UV Analysis

This protocol is adapted from a method for the analysis of clodinafop acid (CGA 193469) and another metabolite (CGA 153433).[8]

1. Sample Preparation:

- Prepare a homogeneous soil sample as described in Protocol 1, step 1.

2. Extraction:

- Weigh 25 g of the soil subsample into a wide-mouth flask.
- Add 125 ml of an acetone-buffer pH 3 mixture (80:20 v/v).
- Shake for 15-30 minutes.

- Filter the suspension through a Buchner funnel with suction.
- Transfer the filter cake back to the flask, add 50 ml of the acetone-buffer mixture, and shake for another 5 minutes.
- Filter and combine the filtrates in a 250 ml volumetric flask. Adjust the volume to the mark with the acetone-buffer mixture.

3. Solid-Phase Extraction (SPE) Cleanup:

- Take a 5 ml aliquot of the extract (equivalent to 0.5 g of soil) and reduce the volume to ~1 ml using a gentle stream of air at ~40°C.
- Add buffer pH 3 to make up the volume to 10 ml.
- Condition a C-18 SPE cartridge by passing 3 ml each of methanol, water, and buffer pH 3 sequentially.
- Load the 10 ml sample extract onto the conditioned C-18 cartridge.
- Elute the metabolite CGA 153433 with 3 ml of a water-methanol mixture (50:50 v/v).
- Elute clodinafop acid (CGA 193469) with 3 ml of methanol.

4. Final Sample Preparation for HPLC:

- The collected fractions containing the analytes of interest can be further processed (e.g., solvent evaporation and reconstitution in mobile phase) before injection into the HPLC system.

Protocol 3: QuEChERS-based Extraction and dSPE Cleanup for LC-MS/MS Analysis

This protocol is a generalized QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method that can be adapted for the analysis of **clodinafop-propargyl** in soil.[\[13\]](#)[\[15\]](#)

1. Sample Preparation:

- Weigh 10 g of soil with a known moisture content into a 50 ml centrifuge tube. If the soil is dry, add an appropriate amount of water to achieve ~70% moisture content and allow it to hydrate for 30 minutes.

2. Extraction:

- Add 10 ml of acetonitrile to the centrifuge tube.
- Add the appropriate QuEChERS extraction salts (e.g., for the AOAC 2007.01 method: 6 g anhydrous MgSO_4 and 1.5 g NaCl).
- Immediately cap and shake the tube vigorously for at least 2 minutes.
- Centrifuge for 5 minutes at ≥ 3000 rcf.

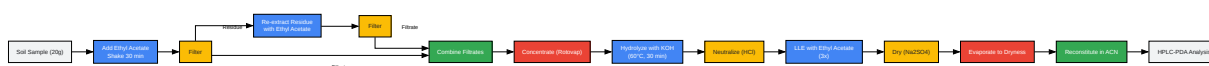
3. Dispersive SPE (dSPE) Cleanup:

- Transfer a 1 ml aliquot of the supernatant (acetonitrile layer) to a 2 ml dSPE tube containing a mixture of sorbents (e.g., PSA and C18 for general pesticide analysis).
- Vortex the dSPE tube for 30 seconds.
- Centrifuge for 2 minutes at ≥ 5000 rcf.

4. Final Sample Preparation for LC-MS/MS:

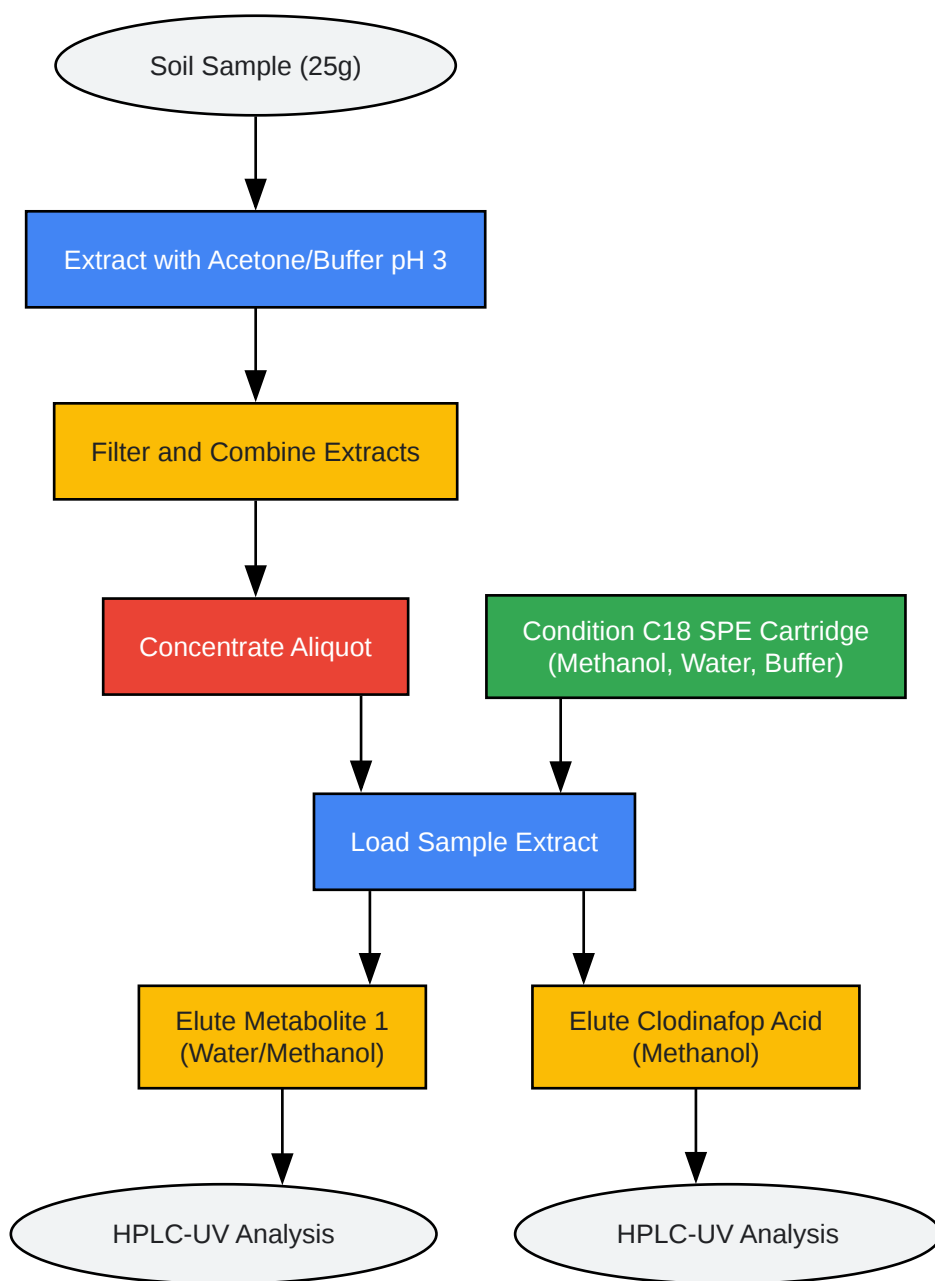
- Take the purified supernatant and filter it through a $0.22\ \mu\text{m}$ filter into an autosampler vial.
- The sample is now ready for analysis by LC-MS/MS.

Visualizations



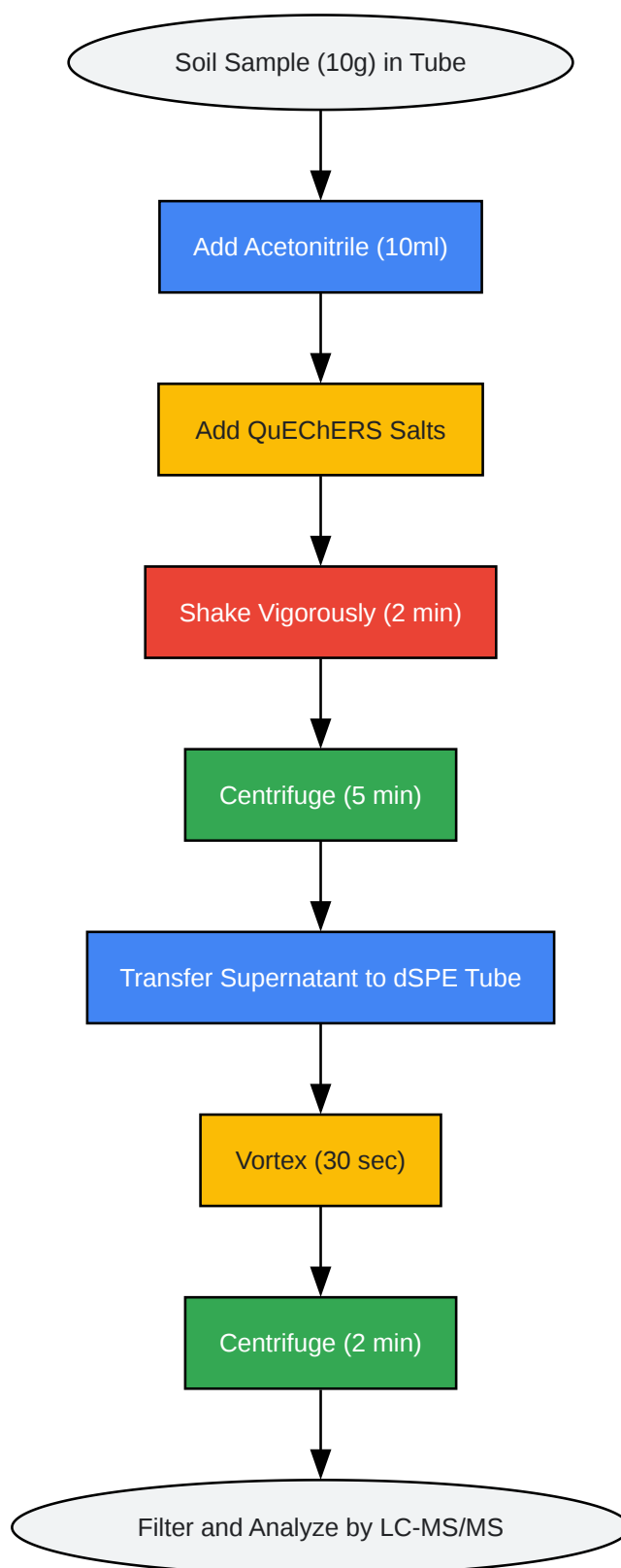
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Caption: Workflow for LLE of **Clodinafop-Propargyl** from Soil.



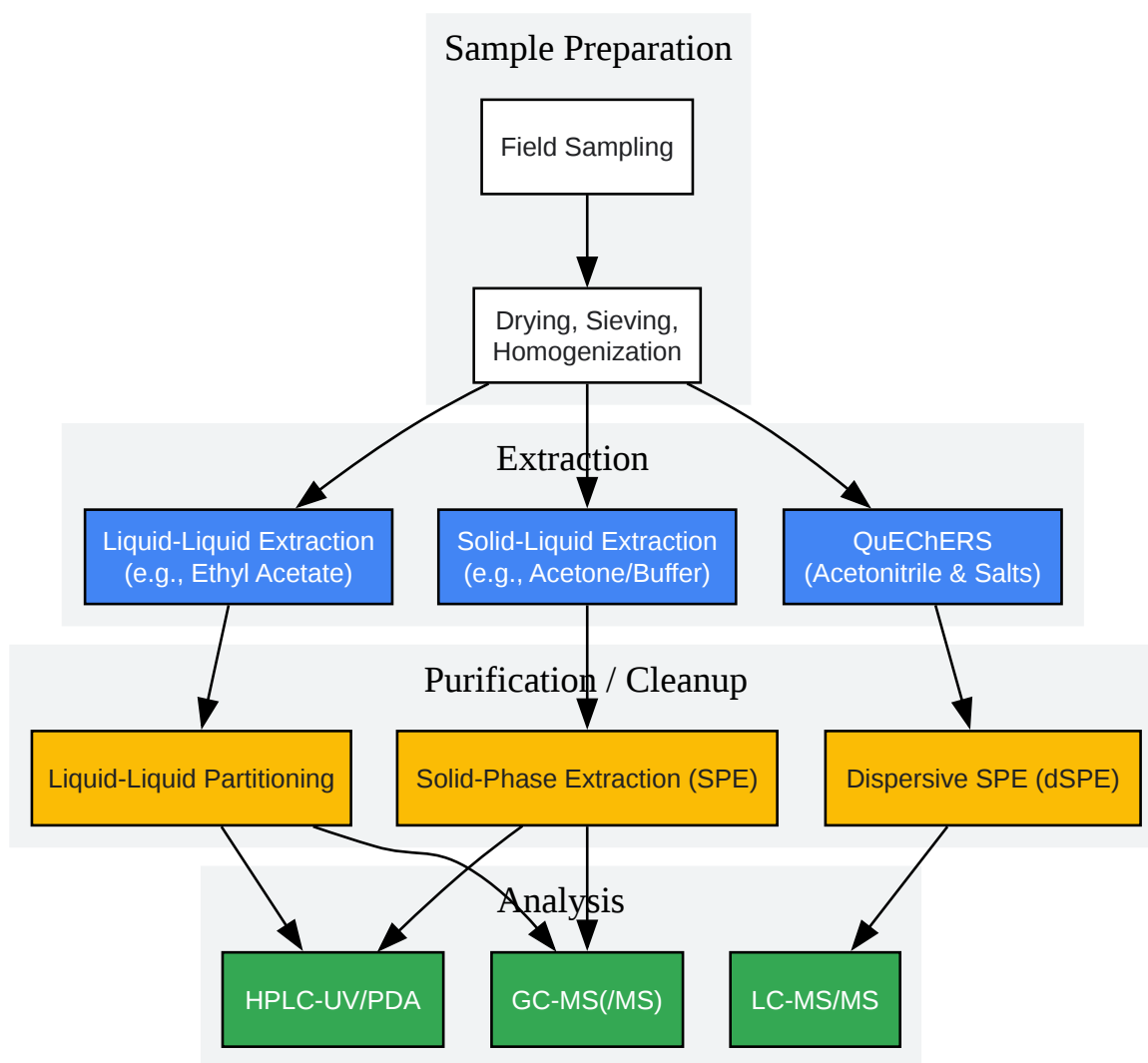
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Caption: Workflow for SPE Cleanup of **Clodinafop-Propargyl** Metabolites.



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Caption: QuEChERS Workflow for Pesticide Analysis in Soil.



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Caption: Logical Steps in **Clodinafop-Propargyl** Soil Analysis.

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